

An In-depth Technical Guide to Di-tert-butyl ethane-1,2-diyl dicarbamate

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Compound of Interest

Compound Name: *Di-tert-butyl ethane-1,2-diyl dicarbamate*

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This guide provides a detailed overview of the fundamental physicochemical properties of **Di-tert-butyl ethane-1,2-diyl dicarbamate**, a compound of interest in organic synthesis and medicinal chemistry. The information is tailored for researchers, scientists, and professionals engaged in drug development and related fields.

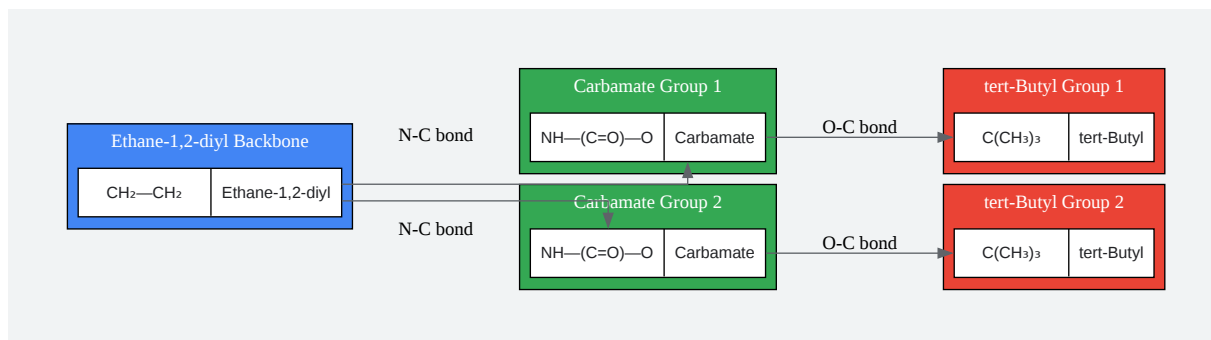
Physicochemical Properties

The core quantitative data for **Di-tert-butyl ethane-1,2-diyl dicarbamate** is summarized in the table below, providing a clear reference for its molecular characteristics.

Property	Value
Molecular Formula	C ₁₂ H ₂₄ N ₂ O ₄ [1] [2] [3] [4]
Molecular Weight	260.33 g/mol [2] [3] [4]

Molecular Structure and Connectivity

The structural arrangement of **Di-tert-butyl ethane-1,2-diyl dicarbamate** is key to its chemical reactivity and utility as a protecting group in complex syntheses. The following diagram illustrates the logical relationship between the core components of the molecule.



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References

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